

Understanding the Reaction Landscape: The Suzuki-Miyaura Coupling and Its Potential Pitfalls

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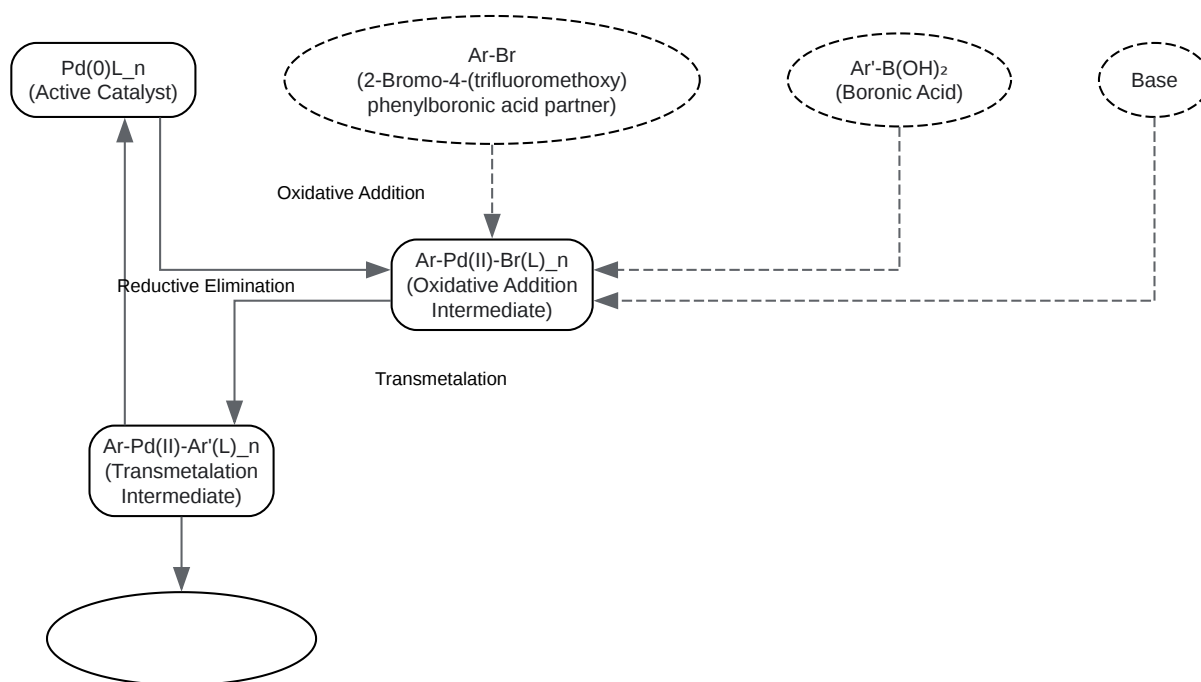
Compound of Interest

Compound Name: 2-Bromo-4-(trifluoromethoxy)phenylboronic acid

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The palladium-catalyzed Suzuki-Miyaura reaction couples an organoboron species (the boronic acid) with an organohalide (the aryl bromide).^{[10][11]} The generally accepted catalytic cycle involves three key steps: oxidative addition, transmetalation, and reductive elimination.^{[1][2][12]}



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A simplified diagram of the Suzuki-Miyaura catalytic cycle.

While highly efficient, the reaction is not without potential side reactions that lead to impurities. Understanding these pathways is crucial for developing effective analytical methods to detect them.

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